

1,3-Diaminopropane dihydrochloride chemical properties and structure

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Compound of Interest

Compound Name: *1,3-Diaminopropane dihydrochloride*

Cat. No.: *B083324*

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1,3-Diaminopropane Dihydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and experimental protocols related to **1,3-Diaminopropane Dihydrochloride**. This compound serves as a crucial building block in the synthesis of various biologically active molecules and coordination complexes.

Core Chemical Properties and Structure

1,3-Diaminopropane dihydrochloride is the hydrochloride salt of 1,3-diaminopropane, a simple aliphatic diamine. The addition of two hydrochloride moieties enhances the compound's stability and water solubility, making it a versatile reagent in aqueous reaction systems.

Physicochemical Data

The following table summarizes the key physicochemical properties of **1,3-diaminopropane dihydrochloride**.

Property	Value	Reference
Molecular Formula	C ₃ H ₁₂ Cl ₂ N ₂	[1]
Molecular Weight	147.05 g/mol	[1]
Appearance	White crystalline powder	[2]
Melting Point	246-250 °C	
Solubility	Soluble in water	
Assay	≥97% to 98%	[1]

Structural Information

The chemical structure of **1,3-diaminopropane dihydrochloride** is characterized by a central three-carbon chain with amino groups at positions 1 and 3, each protonated and associated with a chloride ion.

Identifier	String
SMILES	<chem>C(CN)CN.Cl.Cl</chem>
InChI	InChI=1S/C3H10N2.2ClH/c4-2-1-3-5;;/h1-5H2;2*1H
InChIKey	HYOCSVGEQMCOGE-UHFFFAOYSA-N

Experimental Protocols

Synthesis of 1,3-Diaminopropane Dihydrochloride

A common laboratory-scale synthesis involves the reaction of 1,3-diaminopropane with hydrochloric acid.

Materials:

- 1,3-Diaminopropane
- Concentrated Hydrochloric Acid (HCl)

- Ethanol
- Ice bath
- Magnetic stirrer and stir bar
- Büchner funnel and filter paper

Procedure:

- Dissolve a known amount of 1,3-diaminopropane in ethanol in a flask.
- Cool the flask in an ice bath.
- Slowly add a stoichiometric amount (2 equivalents) of concentrated hydrochloric acid to the stirred solution. The reaction is exothermic.
- Continue stirring in the ice bath for 30-60 minutes to allow for complete precipitation of the salt.
- Collect the white precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold ethanol to remove any unreacted starting materials.
- Dry the product under vacuum to obtain **1,3-diaminopropane dihydrochloride**.

Purification

Recrystallization is a standard method for the purification of **1,3-diaminopropane dihydrochloride**.

Procedure:

- Dissolve the crude **1,3-diaminopropane dihydrochloride** in a minimum amount of hot water or an ethanol/water mixture.
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.

- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals under vacuum.

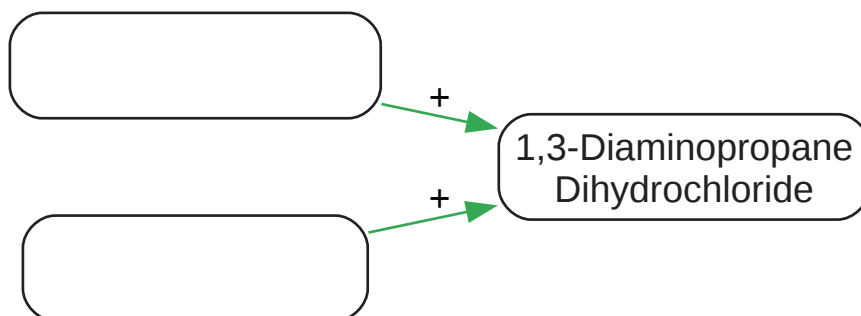
Analytical Characterization

The identity and purity of **1,3-diaminopropane dihydrochloride** can be confirmed using various analytical techniques.

Analytical Method	Expected Results
Titration	Purity can be determined by titration with a standardized base, such as sodium hydroxide.
Infrared (IR) Spectroscopy	The IR spectrum should show characteristic peaks for N-H stretching (around 3000-3300 cm^{-1}) and C-H stretching (around 2800-3000 cm^{-1}).
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H NMR and ^{13}C NMR spectroscopy can be used to confirm the carbon and proton framework of the molecule.

Visualizing the Molecular Relationship

The following diagram illustrates the simple acid-base reaction forming the dihydrochloride salt from its free base.



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Caption: Formation of **1,3-Diaminopropane Dihydrochloride**.

Safety and Handling

1,3-Diaminopropane dihydrochloride is classified as a hazardous substance and requires careful handling.

GHS Hazard Information

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed.
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin.
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled.
Skin Irritation (Category 2)	H315: Causes skin irritation.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.

Data sourced from Sigma-Aldrich safety information.

Handling and Storage Recommendations

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including gloves and safety goggles.
- **Ventilation:** Use in a well-ventilated area or under a chemical fume hood.
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place. The compound is hygroscopic.
- **Incompatibilities:** Avoid contact with strong oxidizing agents.

Applications in Research and Development

1,3-Diaminopropane and its dihydrochloride salt are valuable reagents in organic synthesis and drug development. They are used in the synthesis of:

- **Heterocyclic Compounds:** Serving as a key building block for various nitrogen-containing heterocycles.
- **Coordination Complexes:** The diamine acts as a bidentate ligand in the formation of metal complexes.
- **Active Pharmaceutical Ingredients (APIs):** It is a precursor in the synthesis of certain pharmaceutical agents. For instance, it has been used in the synthesis of cholinesterase inhibitors for potential Alzheimer's disease treatment and in the development of thrombosis inhibitors.[3]

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